

Application Note: Protocol for Dissolving 2-Methyl Glutamic Acid Hemihydrate

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Compound of Interest

Compound Name:	2-Methyl glutamic acid hemihydrate
CAS No.:	71746-73-1
Cat. No.:	B1459429

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Abstract & Scope

2-Methyl glutamic acid (MGA), specifically in its hemihydrate form, presents unique solubility challenges due to its zwitterionic nature and crystal lattice hydration. While widely used as a tool compound for characterizing glutamate transporters and metabotropic glutamate receptors (mGluRs), improper solubilization frequently leads to experimental variability, precipitation in physiological buffers, or osmotic shock in sensitive cell cultures.

This guide provides a standardized, field-proven protocol for preparing high-concentration stock solutions (up to 100 mM) using the Molar Equivalent (1eq) Alkali Method. This approach ensures complete dissolution while maintaining compatibility with downstream physiological assays.

Physicochemical Profile & Stoichiometry

Before strictly following the protocol, you must verify the hydration state of your specific batch. 2-Methyl glutamic acid is often supplied as a hemihydrate (

), which significantly alters the molecular weight required for molarity calculations.

Property	Value	Notes
Compound Name	2-Methyl-L-glutamic acid hemihydrate	Also known as (2S)-2-Methylglutamic acid
CAS Number	71-90-9 (DL-form); 3263-53-4 (L-form)	Verify stereochemistry on vial label
Formula		
MW (Anhydrous)	161.16 g/mol	Do not use for weighing calculations
MW (Hemihydrate)	170.17 g/mol	Use this for weighing
Solubility Limit	~100 mM (in 1eq NaOH)	Poor solubility in neutral water (<5 mM)
pKa Values	-COOH: ~2.2, -COOH: ~4.3, -NH3: ~9.7	Zwitterionic at pH 7.0

The Solubility Mechanism (Why Water Fails)

Like native glutamic acid, 2-Methyl glutamic acid exists as a zwitterion at neutral pH. The electrostatic attraction between the protonated amine (

) and the deprotonated carboxylates (

) creates a stable crystal lattice with high lattice energy.

- Neutral Water: The compound does not effectively break its lattice structure, resulting in a suspension rather than a solution.
- 1eq NaOH: Adding 1 molar equivalent of a strong base fully deprotonates the

-carboxylic acid and disrupts the zwitterionic lattice, rendering the molecule highly soluble as a sodium salt.

Protocol: The 1eq NaOH Method (Gold Standard)

Objective: Prepare a 100 mM stock solution of **2-Methyl glutamic acid hemihydrate**.

Reagents & Equipment[5][6][7]

- **2-Methyl glutamic acid hemihydrate** (Solid)[1]
- 1.0 M Sodium Hydroxide (NaOH) – Analytical Grade
- Milli-Q / Ultrapure Water (18.2 MΩ)
- Vortex mixer and Sonicator (optional)
- 0.22 μm Syringe Filter (PES or Nylon)
- pH Meter (Micro-probe recommended)

Step-by-Step Procedure

Step 1: Stoichiometric Calculation

Calculate the mass required based on the hemihydrate molecular weight (170.17 g/mol).

- Target: 10 mL of 100 mM solution.
- Mass =

(170.2 mg).

Step 2: The "Wetting" Phase

- Weigh 170.2 mg of the compound into a 15 mL conical tube.
- Do not add water yet.
- Add 1.0 mL of 1.0 M NaOH.
 - Why? This provides exactly 1.0 molar equivalent of base relative to the 10 mmol of compound, instantly converting the acid to its monosodium salt form.

Step 3: Dissolution[2]

- Vortex vigorously for 30–60 seconds.
- The solution should become clear.[3] If particulates remain, sonicate for 2 minutes at room temperature.
 - Note: If the solution is still cloudy, add 1.0 M NaOH in 10 μ L increments, vortexing between additions. Do not exceed 1.2 equivalents total to avoid extreme alkalinity.

Step 4: Dilution & pH Adjustment

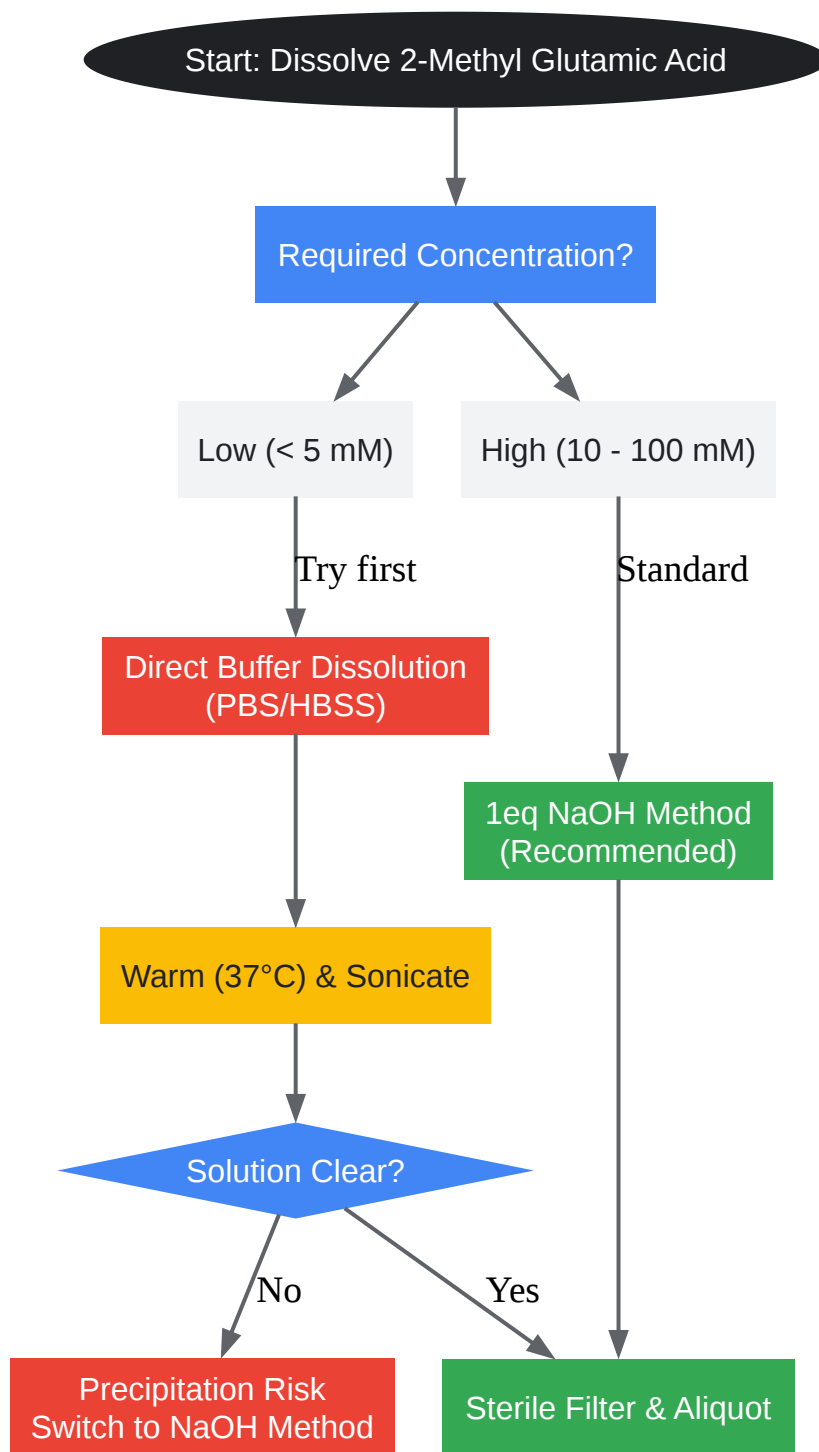
- Add Milli-Q water to bring the volume to approximately 90% of the final target (e.g., up to ~9 mL).
- Check pH: The solution will likely be basic (pH 9–11).
- Critical Step: If your downstream application is pH-sensitive (e.g., patch-clamp electrophysiology), carefully titrate the pH down to 7.4 using dilute HCl (0.1 M or 1 M).
 - Warning: Approaching pH 3–4 (the isoelectric zone) may cause reprecipitation. Stay near physiological pH (7.2–7.6).
- Add Milli-Q water to reach the final volume of 10 mL.

Step 5: Sterilization & Storage

- Filter the solution through a 0.22 μ m PES syringe filter into a sterile tube.
- Aliquot into small volumes (e.g., 100 μ L or 500 μ L) to avoid freeze-thaw cycles.
- Store at -20°C. Stability is typically >3 months at -20°C.

Decision Logic & Workflow

The following diagram illustrates the decision process for solvent selection based on concentration requirements and downstream applications.



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Figure 1: Decision tree for solubilizing 2-Methyl glutamic acid based on target concentration.

Alternative Methods & Troubleshooting

Method B: The Acidic Route (1eq HCl)

If your experiment cannot tolerate sodium ions (e.g., sodium-free electrophysiology solutions), use 1eq HCl.

- Dissolve compound in 1 molar equivalent of 1.0 M HCl.
- Dilute with water.
- Note: This creates the hydrochloride salt. Ensure your buffer has sufficient capacity to neutralize the acidity upon addition.

Troubleshooting Table

Issue	Probable Cause	Solution
Cloudy Suspension	Insufficient ionization (Zwitterionic state).	Add 10 μ L of 1 M NaOH. Sonicate for 2 mins.
Precipitation on Dilution	pH shifted back to Isoelectric Point (pI \sim 3.2).	Ensure dilution buffer is pH 7.4 or higher. Do not dilute into acidic buffers.
Cell Toxicity	Osmotic shock or pH drift.	Verify stock pH was adjusted to 7.4 before addition.[4][5] Check osmolality if using >5 mM final conc.

References

- PubChem.2-Methylglutamic acid (Compound Summary).[6][7] National Library of Medicine. [7] Retrieved from [[Link](#)]

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